

Application Notes and Protocols for Brucine Dihydrate Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Brucine dihydrate*

Cat. No.: *B1147078*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Brucine, an alkaloid derived from the seeds of *Strychnos nux-vomica*, is structurally similar to strychnine but less toxic.^[1] It is extensively utilized in scientific research for its potent biological activities, including anti-tumor, anti-inflammatory, and analgesic effects.^{[2][3]} In laboratory settings, brucine serves as a chiral resolving agent and a subject of study in pharmacology and drug development for its ability to modulate various cell signaling pathways.^{[1][2]} This document provides detailed protocols for the preparation, storage, and handling of **Brucine dihydrate** stock solutions for experimental use.

Physicochemical and Safety Data

Proper handling and storage of **Brucine dihydrate** are critical due to its high toxicity. It is fatal if swallowed or inhaled and requires stringent safety measures, including the use of personal protective equipment (PPE) and a chemical fume hood.^[4]

Table 1: Physicochemical and Solubility Data for **Brucine Dihydrate**

Property	Value	Reference(s)
Molecular Formula	$C_{23}H_{26}N_2O_4 \cdot 2H_2O$	[4][5]
Molecular Weight	430.49 g/mol	[5][6]
Appearance	White to pale cream crystalline powder	[7]
Melting Point	174 - 179 °C	[8]
Solubility	Soluble in methanol, ethanol, and Dimethyl Sulfoxide (DMSO) (≥ 15.55 mg/mL); slightly soluble in water, ether, and chloroform.	[3][7][9]
Storage (Powder)	Store at -20°C for up to 3 years or at 4°C for up to 2 years.	[10]
Incompatibilities	Strong oxidizing agents, strong bases, and strong reducing agents.	[7]
Safety	Danger: Fatal if swallowed or inhaled. Causes serious eye irritation. Handle in a chemical fume hood with appropriate PPE.	[4][11]

Experimental Protocols

These protocols are intended for the preparation of stock and working solutions of **Brucine dihydrate** for use in in vitro cell-based assays and other relevant experiments. All procedures involving solid **Brucine dihydrate** or concentrated stock solutions must be performed in a certified chemical fume hood.

Protocol for Preparation of a 10 mM Brucine Dihydrate Stock Solution in DMSO

Materials:

- **Brucine dihydrate** (MW: 430.49 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Spatula
- Vortex mixer

Procedure:

- Pre-weighing Preparation: Bring the **Brucine dihydrate** container to room temperature before opening to prevent moisture condensation.
- Weighing: In a chemical fume hood, carefully weigh 4.305 mg of **Brucine dihydrate** powder using an analytical balance.
- Dissolving: Transfer the weighed powder to a sterile amber vial. Add 1 mL of anhydrous DMSO to the vial.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. A brief, gentle warming in a water bath ($\leq 37^{\circ}\text{C}$) may aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[10\]](#) Avoid repeated freeze-thaw cycles.[\[10\]](#)

Protocol for Preparation of Working Solutions for Cell Culture Experiments

Materials:

- 10 mM **Brucine dihydrate** stock solution in DMSO
- Appropriate sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile serological pipettes and pipette tips

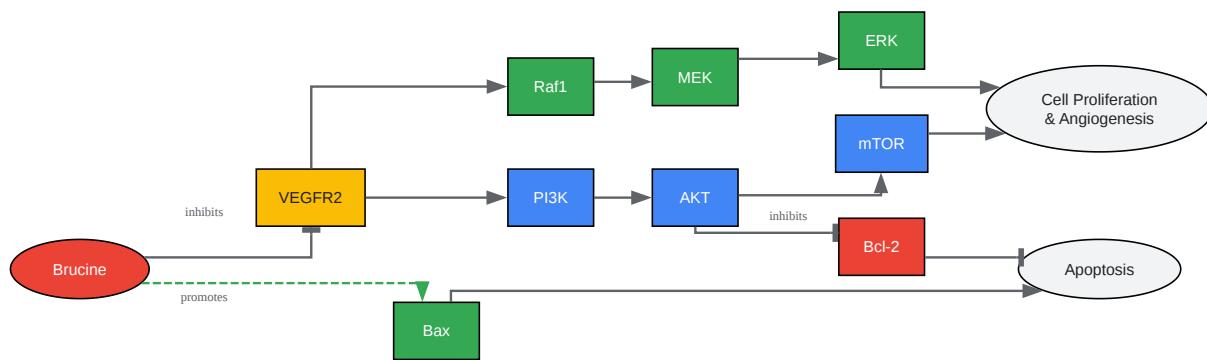
Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **Brucine dihydrate** stock solution at room temperature.[\[8\]](#)
- Dilution: Perform serial dilutions of the stock solution directly into the cell culture medium to achieve the desired final concentrations for your experiment (e.g., 1 μ M, 10 μ M, 100 μ M).
 - Important: To avoid cell toxicity from the solvent, ensure the final concentration of DMSO in the cell culture medium does not exceed 0.5%.[\[10\]](#) A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.
- Application: Immediately add the freshly prepared working solutions to your cell cultures.

Signaling Pathways and Mechanism of Action

Brucine exerts its biological effects by modulating a variety of intracellular signaling pathways, primarily implicated in cancer cell proliferation, apoptosis, and inflammation. Its anti-tumor activity is often associated with the inhibition of pro-survival pathways and the activation of apoptotic mechanisms.

One of the key mechanisms of Brucine's anti-cancer effect is the inhibition of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR2) signaling pathway.[\[12\]](#) This inhibition disrupts downstream cascades, including the PI3K/AKT/mTOR and Raf/MEK/ERK pathways, which are crucial for cancer cell growth, proliferation, and angiogenesis.[\[1\]](#)[\[4\]](#)[\[11\]](#)

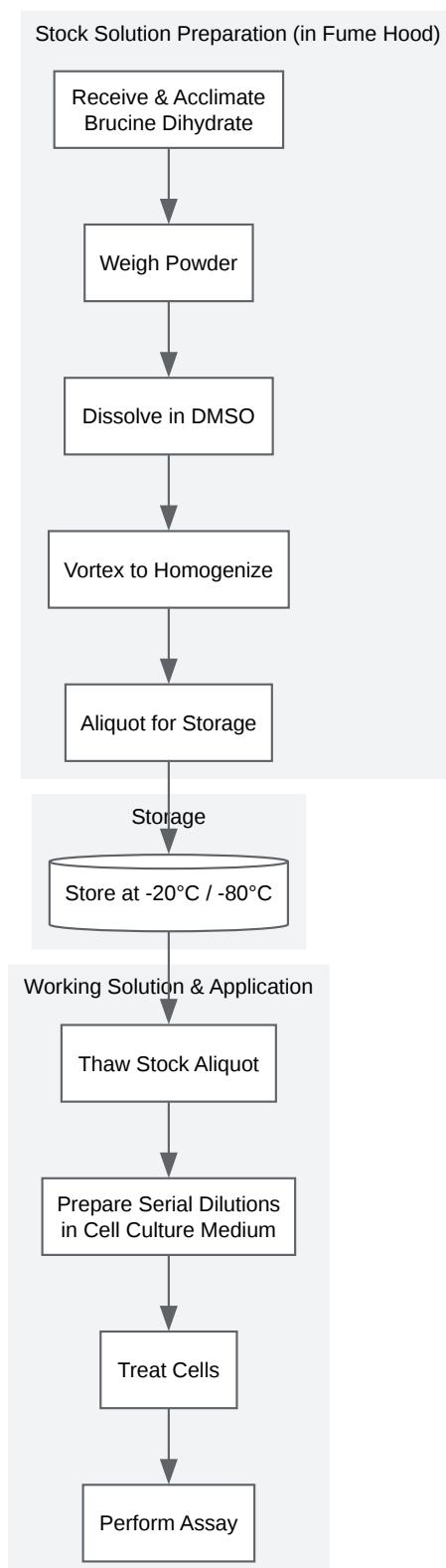


[Click to download full resolution via product page](#)

Caption: Brucine's inhibitory effect on the VEGFR2 signaling cascade.

Experimental Workflow

The following diagram outlines the general workflow from receiving **Brucine dihydrate** powder to its application in cell-based assays.

[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using **Brucine dihydrate** solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Brucine promotes apoptosis in cervical cancer cells (ME-180) via suppression of inflammation and cell proliferation by regulating PI3K/AKT/mTOR signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Brucine: A Review of Phytochemistry, Pharmacology, and Toxicology - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Brucine suppresses colon cancer cells growth via mediating KDR signalling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Brucine Dihydrate | C23H30N2O6 | CID 69897601 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
- 8. Brucine | CAS:357-57-3 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 9. apexbt.com [apexbt.com]
- 10. medchemexpress.cn [medchemexpress.cn]
- 11. Brucine, an effective natural compound derived from nux-vomica, induces G1 phase arrest and apoptosis in LoVo cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Brucine, an indole alkaloid from Strychnos nux-vomica attenuates VEGF-induced angiogenesis via inhibiting VEGFR2 signaling pathway in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Brucine Dihydrate Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1147078#preparation-of-brucine-dihydrate-stock-solutions-for-experiments>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com